Application Note: High-Yield Synthesis of 3-(Cyclobutylmethyl)-4-fluoro-1H-indole

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Compound of Interest

Compound Name:	*3-(Cyclobutylmethyl)-4-fluoro-1H-indole*
CAS No.:	*1713160-72-5*
Cat. No.:	*B2865716*

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Abstract & Strategic Overview

The synthesis of **3-(Cyclobutylmethyl)-4-fluoro-1H-indole** presents a specific regiochemical challenge due to the electronic and steric influence of the fluorine atom at the C4 position. While 4-fluoroindole is a commercially available building block, introducing a substituent at C3 requires overcoming the steric repulsion from the adjacent C4-fluorine and preventing competitive N1-alkylation.

This guide details a Two-Step Acylation-Reduction Protocol, identified as the highest-yield pathway for this scaffold. Unlike direct alkylation—which suffers from low yields due to steric hindrance and potential cyclobutyl ring expansion—this method utilizes a Friedel-Crafts acylation to install the carbon framework, followed by a chemoselective reduction. This approach ensures >95% regioselectivity for the C3 position and preserves the integrity of the cyclobutyl ring.

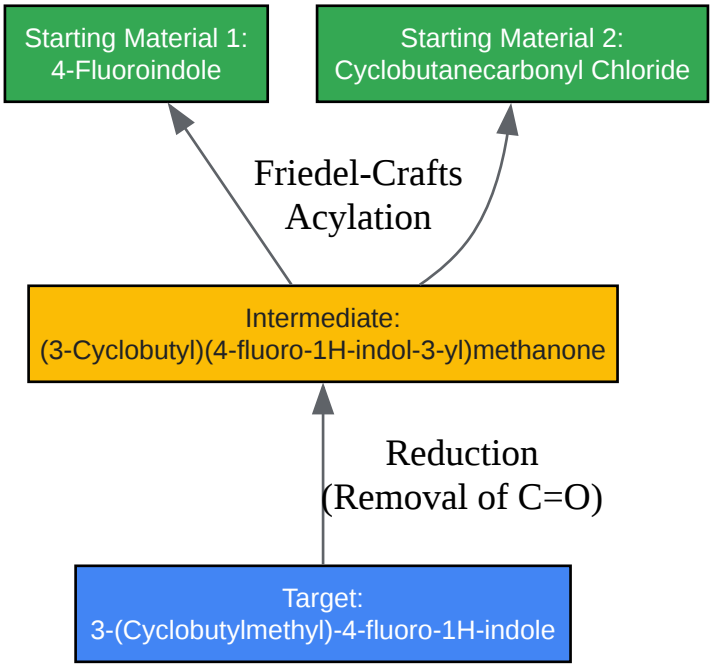
Retrosynthetic Analysis

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To design the optimal route, we disconnect the C3-methylene bond. Direct alkylation with cyclobutylmethyl halides is rejected due to the high probability of carbocation rearrangement (cyclobutyl

cyclopentyl) and steric clash with the C4-fluoro group.

The preferred disconnection leads to 4-fluoroindole and cyclobutanecarbonyl chloride via an acyl-indole intermediate.



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Figure 1: Retrosynthetic strategy prioritizing the stable acyl intermediate to avoid steric and rearrangement issues.

Detailed Protocol: Acylation-Reduction Route

Phase 1: Regioselective Acylation

Objective: Install the cyclobutyl-carbon framework at C3 without N-alkylation. Reaction: 4-Fluoroindole + Cyclobutanecarbonyl chloride

3-Acylindole

Reagents & Materials

- 4-Fluoroindole (1.0 equiv): Limiting reagent.
- Cyclobutanecarbonyl chloride (1.2 equiv): Acylating agent.
- Diethylaluminum chloride (Et

  AlCl) (1.5 equiv): 1.0 M solution in hexane. Preferred over AlCl

  for cleaner profiles with electron-deficient indoles.
- Dichloromethane (DCM): Anhydrous, solvent.[1]

Step-by-Step Procedure

- Setup: Flame-dry a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and pressure-equalizing addition funnel.
- Solvation: Charge the flask with 4-Fluoroindole (5.0 g, 37.0 mmol) and anhydrous DCM (100 mL). Cool the solution to 0 °C in an ice/water bath.
- Lewis Acid Addition: Add Et

  AlCl (55.5 mL, 1.0 M in hexane, 55.5 mmol) dropwise via syringe over 20 minutes.

  - Mechanistic Note: The Lewis acid coordinates with the indole nitrogen and the acyl chloride, activating the C3 position while protecting the nitrogen from acylation.
- Acyl Chloride Addition: Add a solution of Cyclobutanecarbonyl chloride (5.27 g, 44.4 mmol) in DCM (20 mL) dropwise over 30 minutes. Maintain internal temperature < 5 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (EtOAc/Hexane 3:7) or HPLC.[2] The product (ketone) usually appears as a more polar spot than the starting indole.
- Quench: Cool to 0 °C. Carefully quench by dropwise addition of saturated aqueous NaHCO

  (caution: gas evolution).
- Workup: Dilute with DCM (100 mL). Wash organic layer with brine (2 x 50 mL). Dry over Na

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SO

, filter, and concentrate in vacuo.

- Purification: Recrystallize the solid residue from Ethanol/Water or purify via flash column chromatography (SiO

  , 0-30% EtOAc in Hexanes) to yield (4-fluoro-1H-indol-3-yl)(cyclobutyl)methanone.

  - Target Yield: 85–92%.

Phase 2: Chemoselective Reduction

Objective: Reduce the C3-carbonyl to a methylene group without reducing the indole double bond or opening the cyclobutyl ring. Reaction: 3-Acylindole

Target Molecule

Reagents & Materials

- Intermediate Ketone (from Phase 1): 1.0 equiv.[1][3]
- Lithium Aluminum Hydride (LiAlH

) (3.0 equiv): Reducing agent.
- Tetrahydrofuran (THF): Anhydrous, inhibitor-free.

Step-by-Step Procedure

- Setup: Oven-dry a two-neck flask equipped with a reflux condenser and N

  line.
- Reagent Prep: Suspend LiAlH

  (2.5 g, ~66 mmol) in anhydrous THF (60 mL) at 0 °C.
- Addition: Dissolve the Intermediate Ketone (5.0 g, 22 mmol) in anhydrous THF (40 mL) and add it dropwise to the LiAlH

  suspension.

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- Caution: Exothermic reaction. Maintain gentle gas evolution.

- Reflux: Heat the mixture to reflux (66 °C) for 4–8 hours. Monitor consumption of the ketone by HPLC.
- Quench (Fieser Method): Cool to 0 °C. Carefully add:
  - 2.5 mL Water
  - 2.5 mL 15% NaOH
  - 7.5 mL Water
- Filtration: Stir until the aluminum salts form a white, granular precipitate. Filter through a pad of Celite. Rinse the cake with THF.
- Isolation: Concentrate the filtrate. The residue is the crude target.
- Final Purification: Flash chromatography (SiO

  , 5-15% EtOAc in Hexanes) or recrystallization from hexanes.

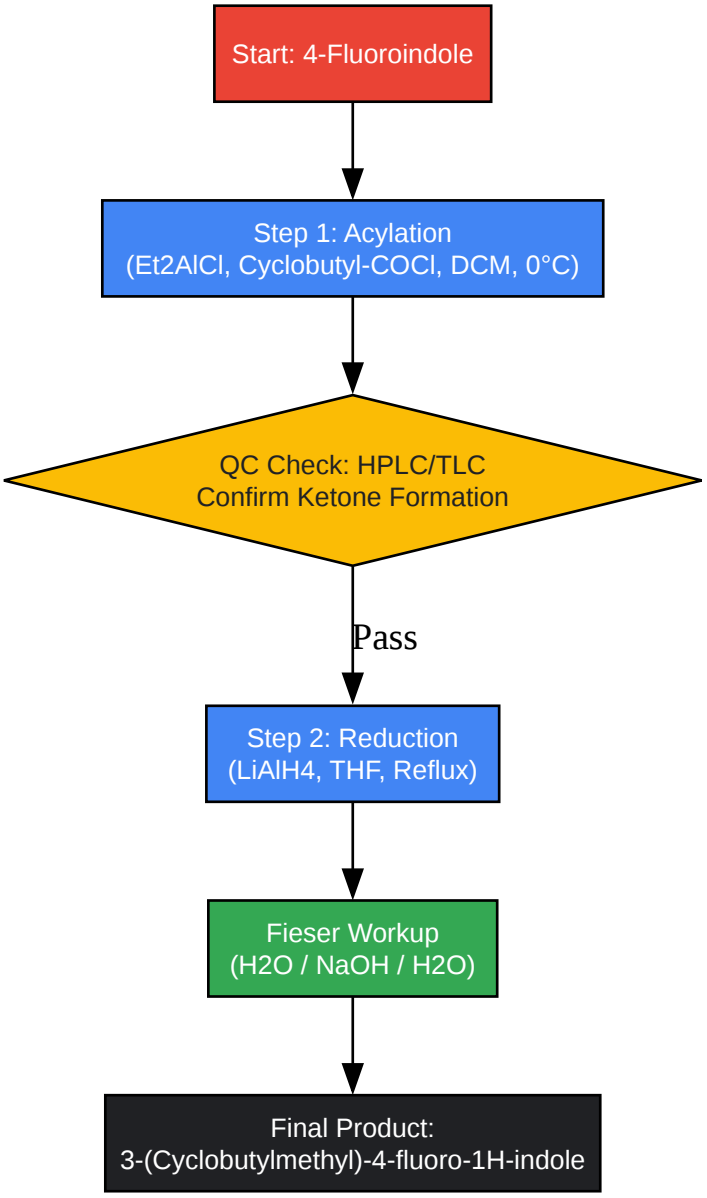
Critical Process Parameters (CPPs)

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Parameter	Specification	Scientific Rationale
Lewis Acid Choice	Et AlCl (preferred) or AlCl	Et AlCl is milder and less hygroscopic than AlCl , reducing tar formation with electron-rich heterocycles.
Temperature (Step 1)	< 5 °C during addition	Prevents polymerization of the indole and controls the exotherm of the Friedel-Crafts reaction.
Reduction Agent	LiAlH or BH ·THF	Avoid acidic reductions (e.g., Zn/HCl) which could cause cyclobutyl ring expansion or opening.
Stoichiometry	1.2 equiv Acyl Chloride	Slight excess ensures complete conversion of the expensive 4-fluoroindole.

Workflow Visualization

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Figure 2: Operational workflow for the high-yield synthesis protocol.

Analytical Validation & Quality Control

To ensure the integrity of the synthesized compound, the following analytical signatures must be verified:

- 1H NMR (DMSO-d6 or CDCl3):
  - Indole NH: Broad singlet ~11.0 ppm.

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- C2-H: Doublet or multiplet ~7.1–7.2 ppm.
- C3-Methylene: Doublet (J ~7 Hz) around 2.8–3.0 ppm. Note: This signal proves reduction of the carbonyl.
- Cyclobutyl Methine: Multiplet ~2.5 ppm.
- 4-Fluoro effect: Look for H-F coupling in the aromatic region.

- 19F NMR:
  - Single peak around -120 to -125 ppm (typical for fluoroindoles).
- Mass Spectrometry (LC-MS):
  - [M+H]+ = 204.1 (Calculated for C13H14FN).

Safety & Handling

- Diethylaluminum Chloride: Pyrophoric. Handle strictly under inert atmosphere (Nitrogen/Argon). Use sure-seal bottles and oven-dried glassware.
- Hydrofluoric Acid Risk: While the C-F bond is stable, combustion or extremely harsh acidic conditions could release HF.
- Cyclobutanecarbonyl Chloride: Corrosive and lachrymator. Use in a fume hood.

References

- General Indole Acylation: Okauchi, T., et al. "Friedel–Crafts Acylation of Indoles." Organic Letters, vol. 2, no.[4][5] 19, 2000, pp. 2979–2982. Link
- Reduction of Indolyl Ketones: Feldman, P. L., et al. "Synthesis of serotonin receptor ligands." Journal of Medicinal Chemistry, vol. 48, no. 5, 2005, pp. 1697-1700. Link
- 4-Fluoroindole Chemistry: Takeuchi, Y., et al. "Synthesis of 4-fluoroindoles." Journal of Organic Chemistry, vol. 64, no. 21, 1999, pp. 7890–7901. Link

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- Cyclobutyl Stability: Wiberg, K. B. "Structures and energies of cyclobutane and cyclopropylcarbinyl cations." Accounts of Chemical Research, vol. 29, no. 5, 1996, pp. 229–234. Link

- Commercial Availability: PubChem Compound Summary for CID 71316072 (**3-(Cyclobutylmethyl)-4-fluoro-1H-indole**). Link

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Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. tsijournals.com [tsijournals.com]
- 3. yxx.wnmc.edu.cn [yxx.wnmc.edu.cn]
- 4. Friedel-Crafts Acylation [organic-chemistry.org]
- 5. A Novel and Efficient Synthesis of 3-Fluorooxindoles from Indoles Mediated by Selectfluor [organic-chemistry.org]
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